

# Molecular weight and formula of (5-Chlorothiazol-2-YL)methanamine

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: (5-Chlorothiazol-2-YL)methanamine

Cat. No.: B3013318

[Get Quote](#)

## An In-depth Technical Guide to (5-Chlorothiazol-2-YL)methanamine

For Researchers, Scientists, and Drug Development Professionals

### Abstract

**(5-Chlorothiazol-2-YL)methanamine** is a substituted aminothiazole that serves as a valuable intermediate in synthetic organic chemistry. This technical guide provides a comprehensive overview of its chemical properties, and while specific experimental data is limited in publicly available literature, this document compiles the known information and provides context through generalized experimental protocols and related biological pathways associated with the broader class of 2-aminothiazoles. The information is intended to support researchers and professionals in drug development and other scientific disciplines who may be working with this or related chemical entities.

### Chemical and Physical Properties

The fundamental chemical and physical properties of **(5-Chlorothiazol-2-YL)methanamine** and its hydrochloride salt are summarized below. This data is compiled from various chemical supplier catalogs and databases.

Property	(5-Chlorothiazol-2-YL)methanamine (Free Base)	(5-Chlorothiazol-2-YL)methanamine Hydrochloride
Molecular Formula	C <sub>4</sub> H <sub>5</sub> ClN <sub>2</sub> S	C <sub>4</sub> H <sub>6</sub> Cl <sub>2</sub> N <sub>2</sub> S
Molecular Weight	148.61 g/mol	185.07 g/mol [1]
IUPAC Name	(5-chloro-1,3-thiazol-2-yl)methanamine	(5-chloro-1,3-thiazol-2-yl)methanamine;hydrochloride
CAS Number	Not readily available	1187932-87-1
Physical Form	Solid	Solid
Purity (Typical)	Not typically sold in this form	95% - 98%[2]
InChI Key	Not readily available	UYPOKAOPBHGBLR-UHFFFAOYSA-N

## Synthesis and Experimental Protocols

Detailed, peer-reviewed experimental protocols for the specific synthesis of **(5-Chlorothiazol-2-YL)methanamine** are not extensively documented in the scientific literature. However, the synthesis of 2-aminothiazole derivatives is a well-established area of organic chemistry. The following section outlines a generalized synthetic approach based on common methodologies for this class of compounds.

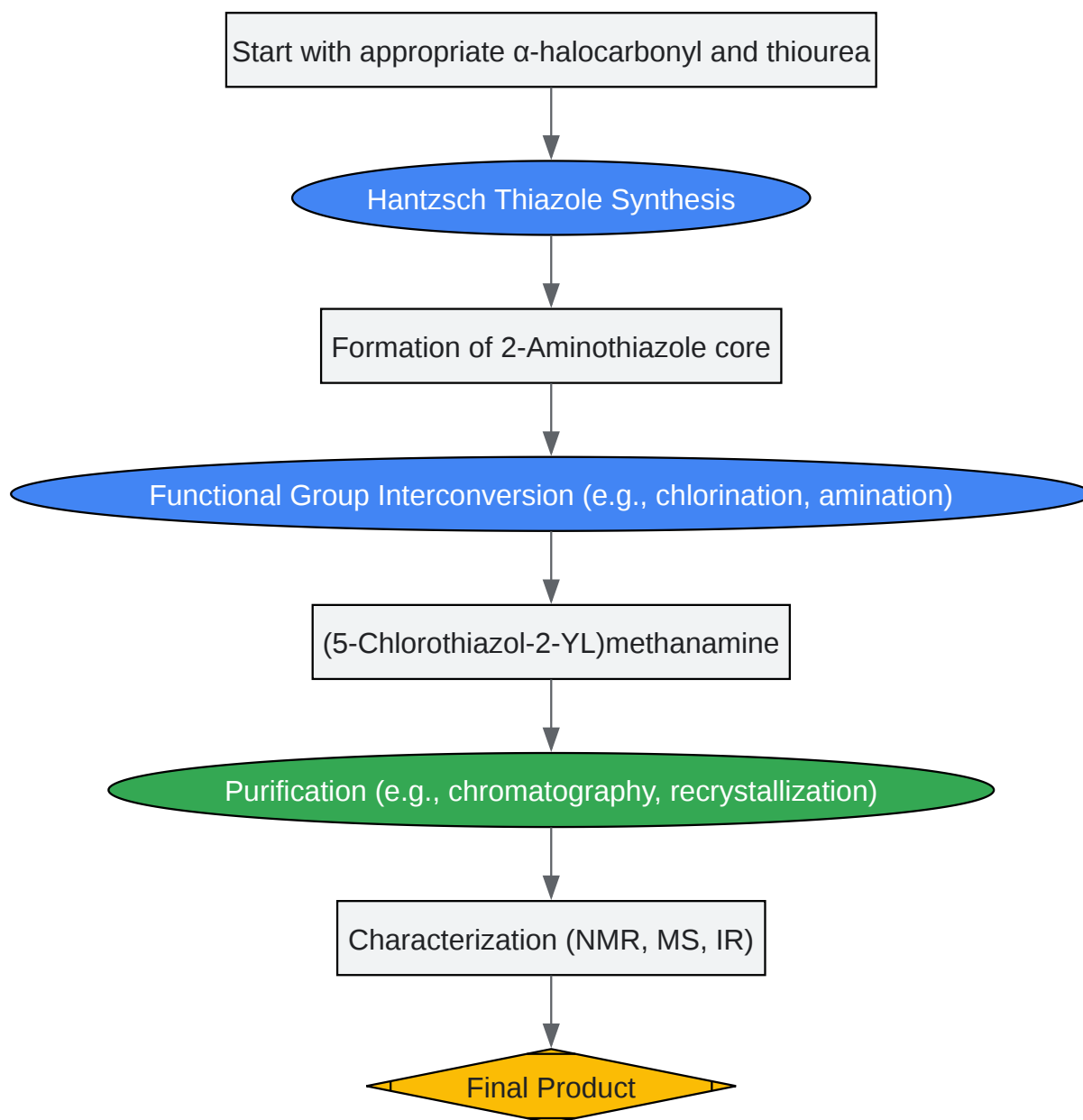
### General Synthesis of 2-Aminothiazole Derivatives (Hantzsch Thiazole Synthesis)

The Hantzsch thiazole synthesis is a common method for preparing thiazole rings. For a compound like **(5-Chlorothiazol-2-YL)methanamine**, a multi-step synthesis would likely be required, starting with the formation of the thiazole ring followed by functional group manipulation.

Reaction Scheme: A plausible, though not definitively documented, route could involve the reaction of a suitable  $\alpha$ -haloketone or  $\alpha$ -haloaldehyde with thiourea or a thiourea equivalent to

form the 2-aminothiazole core. Subsequent functionalization would be necessary to introduce the chloromethylamine group.

Conceptual Experimental Workflow:



[Click to download full resolution via product page](#)

Conceptual workflow for the synthesis of a 2-aminothiazole derivative.

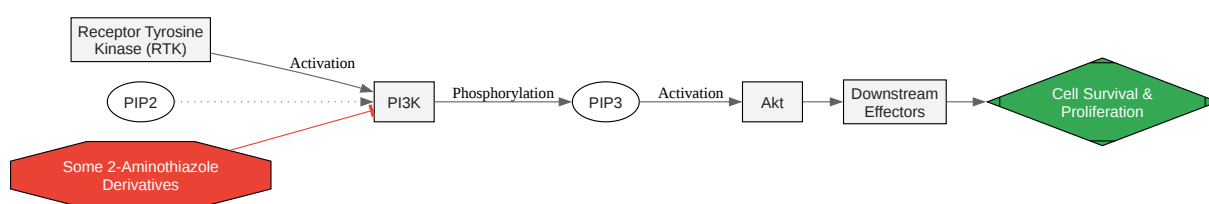
Note: This is a generalized workflow. The specific reagents, reaction conditions (temperature, solvent, reaction time), and purification methods would need to be determined through experimental optimization.

## Biological Context and Signaling Pathways

Direct studies on the biological activity and associated signaling pathways of **(5-Chlorothiazol-2-YL)methanamine** are not found in the current body of scientific literature. Its primary known role is as a synthetic intermediate. However, the broader class of 2-aminothiazole derivatives has been extensively studied and is known to possess a wide range of biological activities, including anticancer, anti-inflammatory, and antimicrobial properties.[3][4][5]

For illustrative purposes, one of the signaling pathways influenced by certain 2-aminothiazole derivatives is the PI3K/Akt pathway, which is crucial in cell survival and proliferation and is often dysregulated in cancer.[3]

## Generalized PI3K/Akt Signaling Pathway (Inhibited by some 2-Aminothiazole Derivatives)



[Click to download full resolution via product page](#)

Generalized PI3K/Akt signaling pathway, a target for some 2-aminothiazole compounds.

Disclaimer: This diagram represents a generalized pathway and does not imply that **(5-Chlorothiazol-2-YL)methanamine** itself has been shown to have this activity. It serves as a

contextual example of the biological relevance of the 2-aminothiazole scaffold.

## Spectroscopic Data

Detailed, publicly available spectroscopic data (NMR, IR, Mass Spectrometry) for **(5-Chlorothiazol-2-YL)methanamine** is limited. Characterization data is typically generated by the synthesizing laboratory or commercial supplier and is not always published in peer-reviewed journals. For research purposes, it is recommended to acquire the compound from a reputable supplier who can provide a certificate of analysis with lot-specific characterization data.

## Applications and Future Directions

The primary application of **(5-Chlorothiazol-2-YL)methanamine** is as a building block in the synthesis of more complex molecules. Patents suggest its utility in the preparation of agrochemicals.<sup>[6]</sup> Given the diverse biological activities of the 2-aminothiazole scaffold, this compound represents a potential starting material for the discovery of novel therapeutic agents. Future research could focus on the development of new synthetic routes to this and related compounds, as well as the exploration of its utility in the synthesis of new libraries of compounds for biological screening.

## Safety and Handling

**(5-Chlorothiazol-2-YL)methanamine** hydrochloride is classified as a hazardous substance.

- Hazard Statements: Harmful if swallowed (H302), Causes skin irritation (H315), Causes serious eye irritation (H319), May cause respiratory irritation (H335).<sup>[1]</sup>
- Precautionary Measures: Standard laboratory safety precautions should be taken, including the use of personal protective equipment (gloves, safety glasses, lab coat). Work should be conducted in a well-ventilated fume hood.

For detailed safety information, consult the Safety Data Sheet (SDS) provided by the supplier.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. (2-Chloro-1,3-thiazol-5-yl)methanamine hydrochloride | C<sub>4</sub>H<sub>6</sub>Cl<sub>2</sub>N<sub>2</sub>S | CID 18349540 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. fluorochem.co.uk [fluorochem.co.uk]
- 3. Development and therapeutic potential of 2-aminothiazole derivatives in anticancer drug discovery - PMC [pmc.ncbi.nlm.nih.gov]
- 4. mdpi.com [mdpi.com]
- 5. An Overview on Synthetic 2-Aminothiazole-Based Compounds Associated with Four Biological Activities - PMC [pmc.ncbi.nlm.nih.gov]
- 6. EP1213286A1 - Bis-(2-chlorothiazolyl-5-methyl)amine and process to produce 5-aminomethyl-2-chloro-thiazol - Google Patents [patents.google.com]
- To cite this document: BenchChem. [Molecular weight and formula of (5-Chlorothiazol-2-YL)methanamine]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3013318#molecular-weight-and-formula-of-5-chlorothiazol-2-yl-methanamine]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)